

Technical Guide: Solubility of 4-Bromo-2-thiophenecarboxaldehyde in Organic Solvents

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Compound of Interest

Compound Name:	4-Bromo-2-thiophenecarboxaldehyde
Cat. No.:	B041693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Bromo-2-thiophenecarboxaldehyde**, a key building block in organic synthesis. An understanding of its solubility is crucial for designing reaction conditions, developing purification strategies, and formulating products. This document outlines the known qualitative solubility of **4-Bromo-2-thiophenecarboxaldehyde**, provides a detailed experimental protocol for quantitative solubility determination, and presents workflows for solubility testing and synthetic application.

Core Properties of 4-Bromo-2-thiophenecarboxaldehyde

A foundational understanding of the physicochemical properties of **4-Bromo-2-thiophenecarboxaldehyde** is essential for interpreting its solubility behavior.

Property	Value
CAS Number	18791-75-8
Molecular Formula	C ₅ H ₃ BrOS
Molecular Weight	191.05 g/mol
Appearance	Pale yellow to light brown solid
Melting Point	44-46 °C
Boiling Point	114-115 °C at 11 mmHg

Solubility Data

Quantitative solubility data for **4-Bromo-2-thiophenecarboxaldehyde** in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions indicate its solubility in polar organic solvents.

Solvent	Quantitative Solubility	Qualitative Solubility	Conditions
Methanol	Data not available	Soluble[1][2]	Standard temperature and pressure
Chloroform	Data not available	Likely soluble*	Standard temperature and pressure

*Note: A structurally similar isomer, 5-Bromothiophene-2-carbaldehyde, is reported to be soluble in chloroform and methanol. While this suggests potential solubility of the 4-bromo isomer, empirical verification is necessary.

Experimental Protocol: Quantitative Solubility Determination

The following is a detailed methodology for determining the quantitative solubility of **4-Bromo-2-thiophenecarboxaldehyde** in an organic solvent of interest. This protocol is based on the isothermal shake-flask method, a widely accepted technique for solubility measurement.

Objective: To determine the equilibrium solubility of **4-Bromo-2-thiophenecarboxaldehyde** in a selected organic solvent at a specified temperature.

Materials:

- **4-Bromo-2-thiophenecarboxaldehyde**
- High-purity organic solvent of choice
- Analytical balance
- Scintillation vials or flasks with screw caps
- Thermostatically controlled shaker or water bath
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **4-Bromo-2-thiophenecarboxaldehyde** of known concentration in the chosen solvent.
 - From the stock solution, prepare a series of calibration standards of decreasing concentration.
- Calibration Curve Generation:
 - Analyze the calibration standards using a validated HPLC or UV-Vis spectrophotometry method.

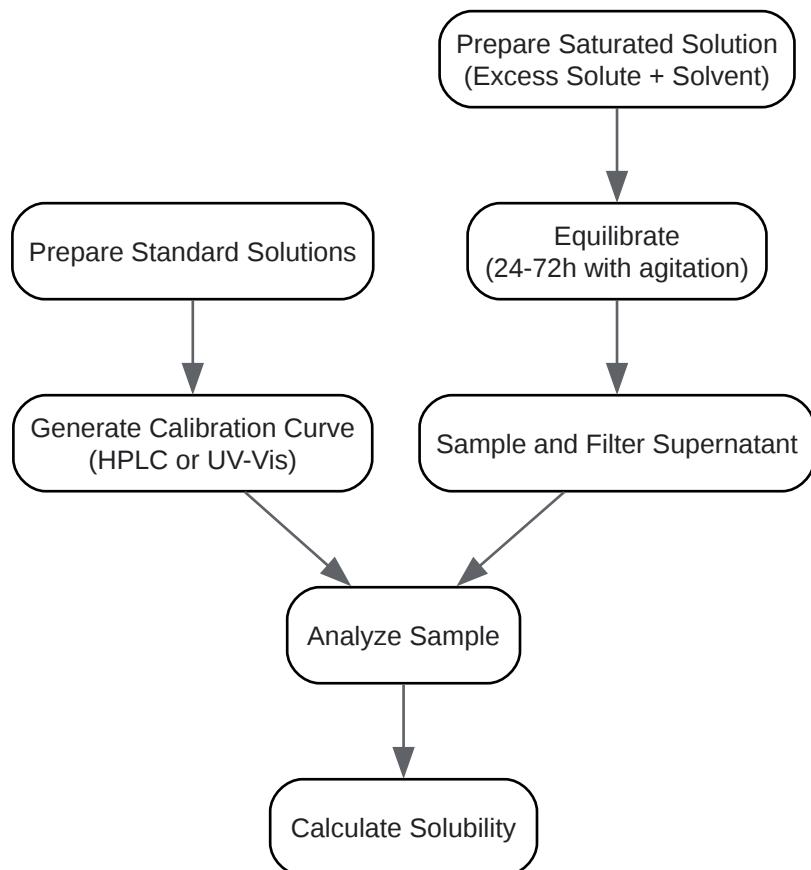
- Plot the analytical response (e.g., peak area for HPLC, absorbance for UV-Vis) against the concentration of the standards.
- Generate a linear regression curve (calibration curve) and determine its equation and correlation coefficient (R^2). An R^2 value > 0.99 is desirable.
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **4-Bromo-2-thiophenecarboxaldehyde** to several vials. The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in the thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the samples for a sufficient duration to reach equilibrium (typically 24-72 hours). To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed until the concentration remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
 - Dilute the filtered sample with a known volume of the solvent to bring its concentration within the range of the calibration curve.
- Sample Analysis:

- Analyze the diluted sample using the same analytical method used for the calibration standards.
- Calculation of Solubility:
 - Determine the concentration of **4-Bromo-2-thiophenecarboxaldehyde** in the diluted sample using the calibration curve equation.
 - Calculate the original concentration in the saturated solution by multiplying the result by the dilution factor. This value represents the quantitative solubility of the compound in the specific solvent at the tested temperature.

Visualizations

Experimental Workflow for Solubility Determination

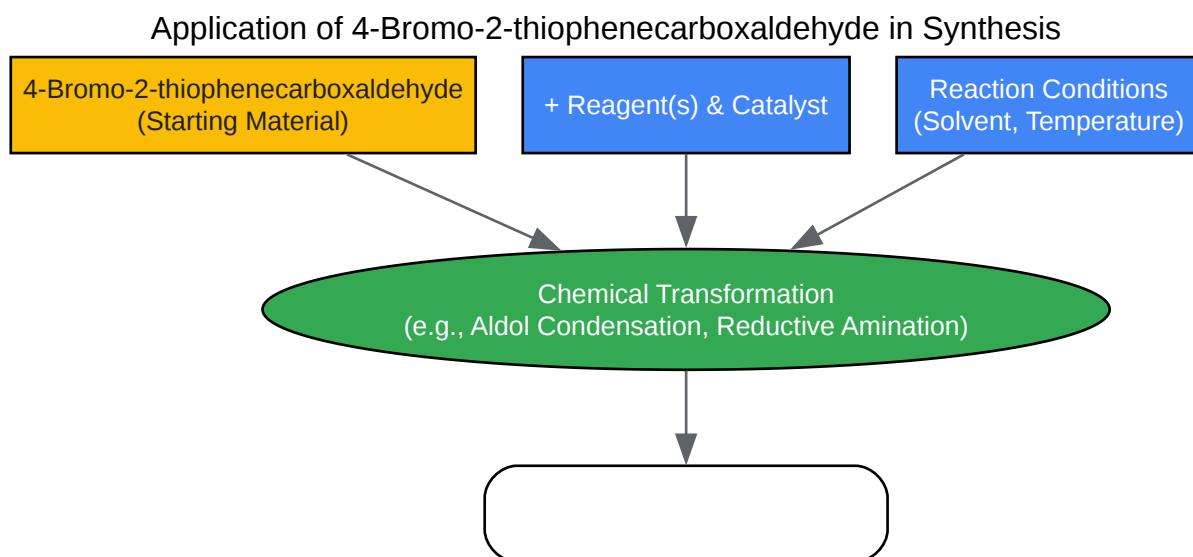
Workflow for Isothermal Shake-Flask Solubility Determination



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Caption: Workflow for Isothermal Shake-Flask Solubility Determination.

Role in Chemical Synthesis



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Caption: Application of **4-Bromo-2-thiophenecarboxaldehyde** in Synthesis.

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- 2. 18791-75-8 CAS MSDS (4-Bromothiophene-2-carboxaldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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